

Essential Safety and Operational Guide for 3-Aminobutan-1-ol

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Compound of Interest

Compound Name: 3-Aminobutan-1-ol

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This guide provides immediate and essential safety and logistical information for the proper handling, storage, and disposal of **3-Aminobutan-1-ol**, tailored for researchers, scientists, and professionals in drug development.

Chemical Identifier:

- Name: **3-Aminobutan-1-ol**
- CAS Number: 2867-59-6[1][2][3][4]
- Molecular Formula: C₄H₁₁NO[1][2][3]
- Molecular Weight: 89.14 g/mol [1][2]

Hazard Identification and Personal Protective Equipment (PPE)

3-Aminobutan-1-ol is classified as a flammable liquid and vapor that causes severe skin burns and serious eye damage.[5] It is also harmful if swallowed.[1][6] Adherence to strict safety protocols is crucial to mitigate risks.

Summary of Hazards:

Hazard Class	GHS Classification
Flammable liquids	Category 3[5]
Skin corrosion/irritation	Sub-category 1B[1][3][5]
Serious eye damage/eye irritation	Category 1[1][5]

| Acute toxicity, Oral | Category 4[1][6] |

Recommended Personal Protective Equipment (PPE):

Protection Type	Specification
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN166 (EU) or NIOSH (US).[1][6]
Skin Protection	Wear fire/flamm resistant and impervious clothing. Handle with chemical-resistant gloves (inspect prior to use).[1][6]

| Respiratory Protection | If exposure limits are exceeded or irritation is experienced, use a full-face respirator.[1][6] For nuisance exposures, a P95 (US) or P1 (EU EN 143) particle respirator may be used. For higher-level protection, use type OV/AG/P99 (US) or ABEK-P2 (EU EN 143) respirator cartridges.[2] |

Handling, Storage, and Disposal Protocols

Handling:

- Handle in a well-ventilated place, preferably in a chemical fume hood.[1][4]
- Avoid contact with skin, eyes, and clothing.[1][5]
- Keep away from heat, sparks, open flames, and other ignition sources.[1][5]
- Use non-sparking tools and take precautionary measures against static discharge.[1]

- Do not eat, drink, or smoke when using this product.[1]
- Wash hands and face thoroughly after handling.[1][5]

Storage:

- Store in a cool, dry, and well-ventilated area.[1][5]
- Keep the container tightly closed.[1][5]
- Store locked up.[1][5]
- Store away from incompatible materials such as strong oxidizing agents and acids.[4][7]

Disposal:

- Disposal must be in accordance with local and national regulations.[5]
- Offer surplus and non-recyclable solutions to a licensed disposal company.[2]
- Contaminated packaging should be disposed of as unused product.[2] It can be triply rinsed and offered for recycling or reconditioning.[1]

Emergency Procedures

First Aid Measures:

Exposure Route	First Aid Procedure
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. If not breathing, give artificial respiration. Immediately call a POISON CENTER or doctor. [1] [5] [6]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with plenty of water. If skin irritation or rash occurs, get medical advice/attention. [1] [5] [6]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor. [1] [5] [6]

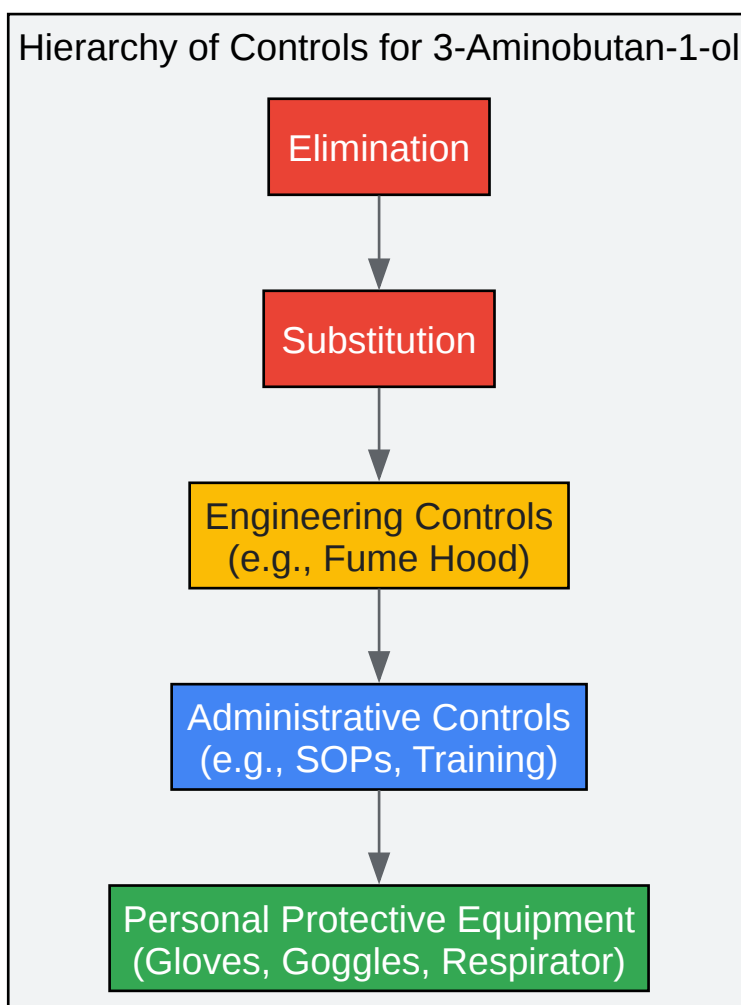
| Ingestion | Rinse mouth. Do NOT induce vomiting. Immediately call a POISON CENTER or doctor.[\[1\]](#)[\[5\]](#)[\[6\]](#) |

Spill Cleanup:

- Evacuate and Secure: Evacuate non-essential personnel from the spill area.[\[8\]](#) Remove all sources of ignition.[\[1\]](#)
- Ventilate: Ensure adequate ventilation.[\[1\]](#)
- Containment: Use a non-combustible absorbent material like sand, earth, or vermiculite to contain the spill.[\[9\]](#)
- Collection: Collect the absorbed material using spark-proof tools and place it in a suitable, closed container for disposal.[\[1\]](#)
- Decontamination: Wash the spill area with soap and water.[\[10\]](#)
- Waste Disposal: Dispose of the contaminated materials and absorbent as hazardous waste in accordance with local regulations.[\[11\]](#)

Hierarchy of Controls for Handling 3-Aminobutan-1-ol

The following diagram illustrates the recommended hierarchy of controls to minimize exposure to **3-Aminobutan-1-ol**. The most effective controls are at the top, and the least effective are at the bottom.



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